

Validating the Anti-inflammatory Effects of BTT-3033: A Comparative Guide

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Compound of Interest

Compound Name: BTT 3033

Cat. No.: B606419

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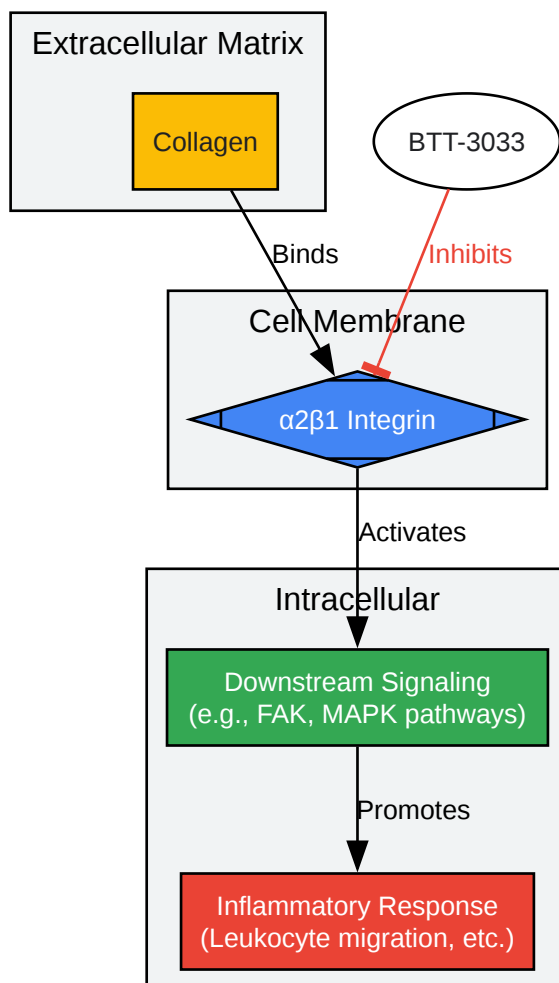
This guide provides an objective comparison of the anti-inflammatory properties of BTT-3033, a selective $\alpha 2\beta 1$ integrin inhibitor, with other relevant compounds. The information presented is supported by experimental data to aid in the evaluation of BTT-3033 for research and development purposes.

Mechanism of Action

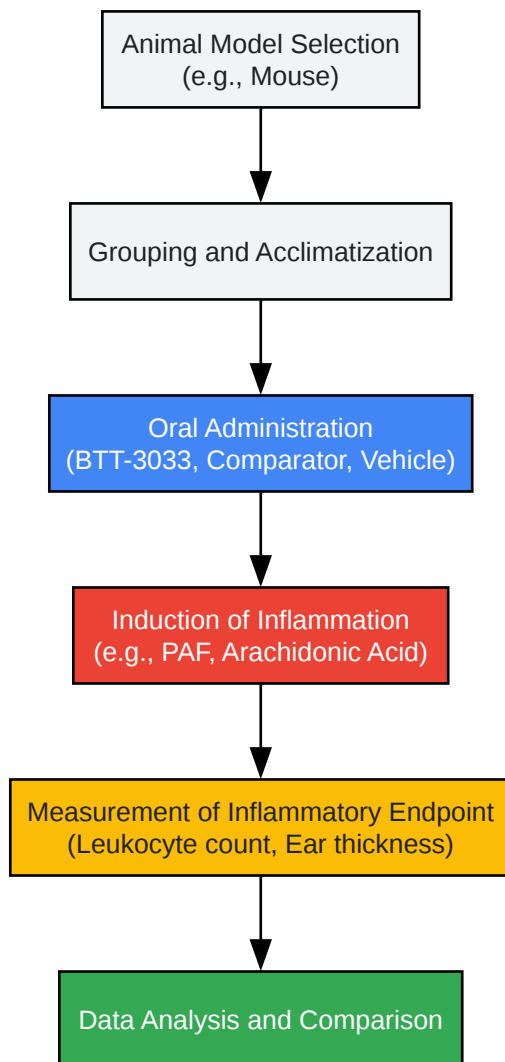
BTT-3033 is an orally active, small-molecule inhibitor that selectively targets the $\alpha 2\beta 1$ integrin, a major receptor for collagen.^[1] It functions by binding to the $\alpha 2$ I domain of the integrin, thereby inhibiting the interaction between cells expressing $\alpha 2\beta 1$ and collagen.^{[1][2]} This inhibition of cell-matrix adhesion forms the basis of its anti-inflammatory and other biological effects.

Signaling Pathway of $\alpha 2\beta 1$ Integrin Inhibition by BTT-3033

Mechanism of Action of BTT-3033



General Workflow for In Vivo Anti-inflammatory Models



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Novel $\alpha 2\beta 1$ integrin inhibitors reveal that integrin binding to collagen under shear stress conditions does not require receptor preactivation - PubMed [pubmed.ncbi.nlm.nih.gov]
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